

Application Note: Quinizarin as a pH Indicator for Alkaline Solutions

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Compound of Interest

Compound Name: Quinizarin

Cat. No.: B147793

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Audience: Researchers, scientists, and drug development professionals.

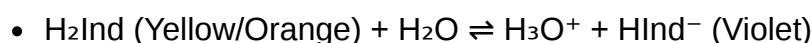
Introduction

Quinizarin, also known as 1,4-dihydroxyanthraquinone or Solvent Orange 86, is an organic dye derived from anthraquinone.[1] While widely used in the manufacturing of dyes and pigments, its distinct chromophoric properties make it a valuable pH indicator, particularly for measurements in the alkaline range.[2] **Quinizarin** undergoes a sharp, observable color change in response to variations in pH, making it suitable for acid-base titrations and qualitative pH estimations.[2] This document provides a comprehensive overview, key data, and detailed protocols for the effective use of **Quinizarin** as a pH indicator in a laboratory setting.

Principle of Operation

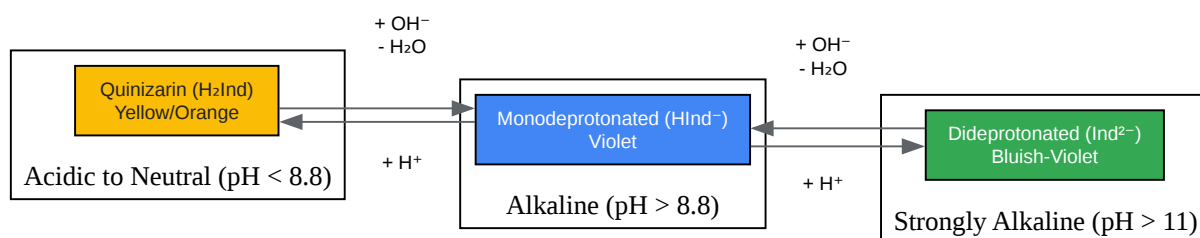
Like many organic pH indicators, **Quinizarin** is a weak acid where the protonated (H_2Ind) and deprotonated forms ($HInd^-$ and Ind^{2-}) exhibit different colors.[3] The color change is a direct result of the deprotonation of its two phenolic hydroxyl ($-OH$) groups as the pH of the solution increases.[4] This process alters the electronic conjugation of the anthraquinone system, leading to a shift in the molecule's maximum absorbance wavelength (λ_{max}) and thus a change in its perceived color.[4]

The equilibrium can be represented in two steps:



- $\text{HInd}^- \text{ (Violet)} + \text{H}_2\text{O} \rightleftharpoons \text{H}_3\text{O}^+ + \text{Ind}^{2-} \text{ (Bluish-Violet)}$

The first deprotonation ($\text{pK}_{\text{a}1}$) causes the primary color transition, which is most distinct for indicator purposes.



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Caption: Deprotonation pathway of **Quinizarin** with increasing pH.

Data Presentation

The utility of **Quinizarin** as a pH indicator is defined by its transition range and pK_{a} values.

Table 1: Physicochemical Properties of **Quinizarin** Indicator

Property	Value	Reference
IUPAC Name	1,4-Dihydroxyanthracene-9,10-dione	[5]
Molecular Formula	C ₁₄ H ₈ O ₄	[2]
Molar Mass	240.21 g/mol	[5]
pH Transition Range	pH 8.8 - 10.4	
Color in Acidic/Neutral	Yellow / Orange	[6]
Color in Alkaline	Violet / Bluish-Violet	[5][6]
pKa ₁ (first deprotonation)	10.83 ± 0.02	[4][6]
pKa ₂ (second deprotonation)	12.03 ± 0.02	[4][6]

| Solubility | Insoluble in water; Soluble in ethanol, acetone [[2] |

Table 2: Absorption Maxima (λ_{max}) of **Quinizarin** at Various pH Values This data is crucial for quantitative spectrophotometric analysis.

pH	λ_{max} (nm)	Observed Color	Reference
7.4	470	Orange	[7]
7.93	~475	Orange	[6]
8.86	~480 / ~520 (shoulder)	Orange-Red	[6]
9.53	~520 / ~555	Red-Violet	[6]
10.05	~525 / ~560	Violet	[6]
10.64	~550 / ~590	Violet	[6]
11.10	~555 / ~595	Bluish-Violet	[6]
12.43	~560 / ~600	Bluish-Violet	[6]

Experimental Protocols

4.1 Protocol 1: Preparation of 0.1% (w/v) **Quinizarin** Indicator Solution

This protocol details the preparation of a standard stock solution for general laboratory use.

Materials:

- **Quinizarin** (powder, CAS 81-64-1)
- Ethanol (95% or absolute)
- Volumetric flask (100 mL)
- Weighing balance
- Spatula and weighing paper

Procedure:

- Accurately weigh 0.1 g of **Quinizarin** powder.
- Transfer the powder into a 100 mL volumetric flask.
- Add approximately 70 mL of 95% ethanol to the flask.
- Stopper the flask and sonicate or swirl gently until the **Quinizarin** is completely dissolved. The solution will appear as a clear, orange-to-red liquid.
- Once dissolved, add 95% ethanol to the flask up to the 100 mL calibration mark.
- Invert the flask several times to ensure the solution is homogeneous.
- Store the solution in a tightly sealed, labeled amber glass bottle at room temperature. The solution is stable for several months.

4.2 Protocol 2: Visual pH Determination and Titration

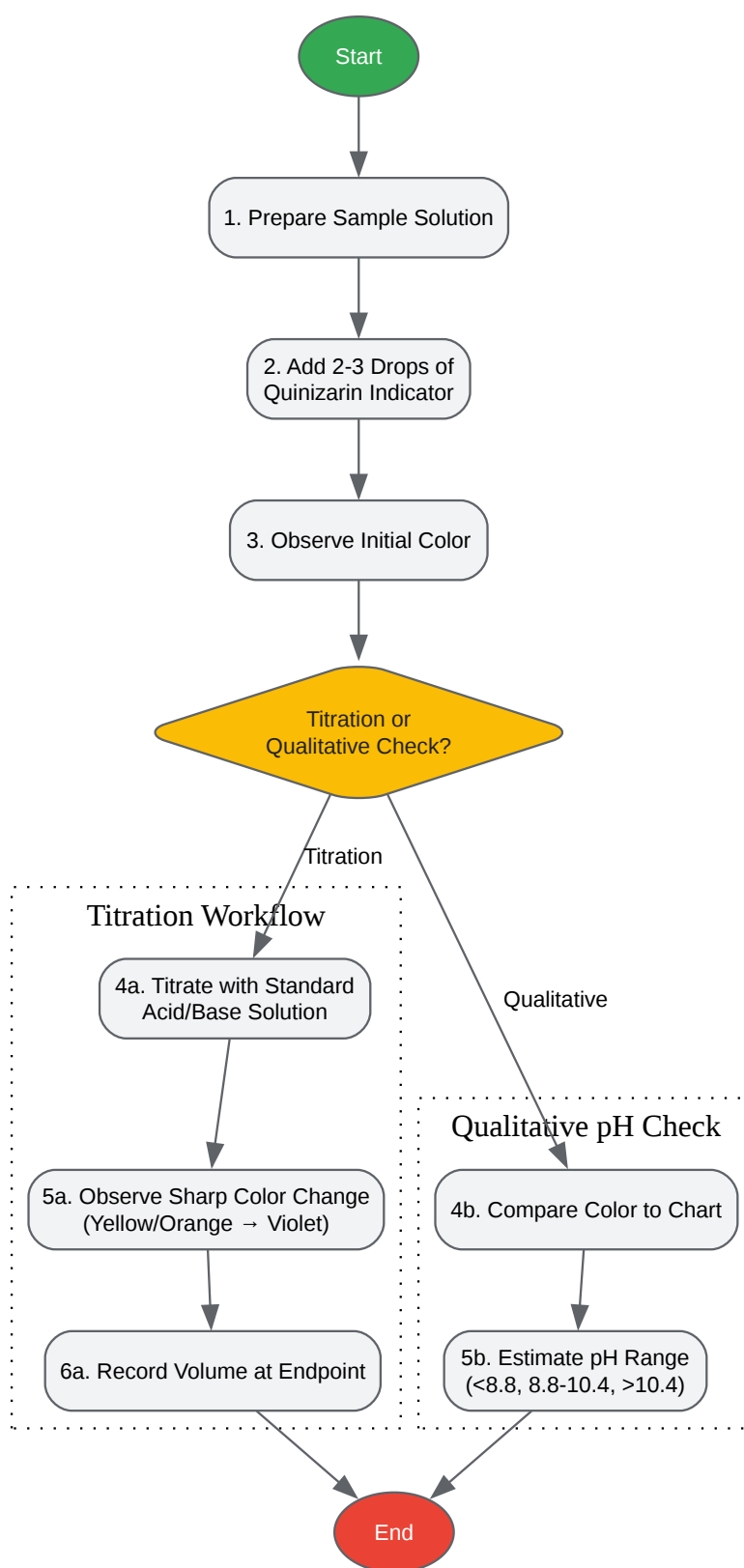
This protocol describes the use of the prepared indicator solution for qualitative pH assessment or to determine the endpoint of an acid-base titration.

Materials:

- 0.1% **Quinizarin** indicator solution
- Sample solution of unknown pH
- Burette, pipette, and beaker (for titration)
- Standardized acid or base titrant

Procedure:

- Transfer a known volume (e.g., 25 mL) of the sample solution into a clean beaker or flask.
- Add 2-3 drops of the 0.1% **Quinizarin** indicator solution to the sample.
- Gently swirl the flask to mix.
- For Qualitative Determination: Observe the color of the solution.
 - Yellow/Orange: The pH is likely below 8.8.
 - Violet/Bluish-Violet: The pH is likely above 10.4.
 - Intermediate (Reddish-Violet): The pH is within the transition range (8.8-10.4).
- For Titration: Begin adding the titrant from the burette while continuously stirring the sample solution. The endpoint is reached when the solution undergoes a sharp and persistent color change from yellow/orange to violet.



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Caption: Experimental workflow for pH determination using **Quinizarin**.

4.3 Protocol 3: Spectrophotometric pH Determination

For a more precise pH measurement, especially within the transition range, spectrophotometry can be employed.[8] This method relies on the differing absorption spectra of the protonated and deprotonated forms.

Materials:

- UV-Vis Spectrophotometer
- Quartz or glass cuvettes
- 0.1% **Quinizarin** indicator solution
- Sample solution
- pH buffer solutions (for calibration curve, e.g., pH 8.5, 9.0, 9.5, 10.0, 10.5, 11.0)

Procedure:

- Determine λ_{max} :
 - Prepare two reference samples: one highly acidic (e.g., pH 4, adding HCl) and one highly alkaline (e.g., pH 12, adding NaOH), each containing a fixed concentration of **Quinizarin**.
 - Scan the absorbance of both solutions from 400 nm to 700 nm to identify the λ_{max} for the acidic form (H_2Ind , ~475 nm) and the alkaline form (Ind^{2-} , ~600 nm).
- Generate a Calibration Curve:
 - Prepare a series of buffer solutions with known pH values across the indicator's transition range (e.g., 8.5 to 11.0).
 - Add an identical, precise amount of **Quinizarin** stock solution to a fixed volume of each buffer solution.
 - Measure the absorbance of each solution at the λ_{max} of the alkaline form (~600 nm).

- Plot Absorbance (at ~600 nm) versus pH. This will generate a sigmoidal curve.
- Measure the Unknown Sample:
 - Prepare the unknown sample by adding the same precise amount of **Quinizarin** stock solution to the same fixed volume as used for the calibration standards.
 - Measure the absorbance of the unknown sample at the same wavelength (~600 nm).
- Determine pH:
 - Interpolate the pH of the unknown sample from its absorbance value using the generated calibration curve.

Safety and Handling

- **Quinizarin** is a fine powder and an irritant.[5] Standard personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn.
- Handle the powder in a well-ventilated area or a fume hood to avoid inhalation.
- The indicator solution is flammable due to its ethanol base. Keep away from open flames and heat sources.
- Consult the Safety Data Sheet (SDS) for comprehensive safety information before use.

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